"5-hydroxy-1H-indole-2-carbaldehyde physical properties"

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Compound of Interest

Compound Name:	*5-hydroxy-1H-indole-2-carbaldehyde*
CAS No.:	*1523152-39-7*
Cat. No.:	*B6263910*

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An in-depth technical guide detailing the physicochemical properties, structural dynamics, and synthetic methodologies of **5-hydroxy-1H-indole-2-carbaldehyde**.

Executive Summary

5-Hydroxy-1H-indole-2-carbaldehyde (CAS: 1523152-39-7) is a highly specialized, bifunctional heterocyclic building block utilized extensively in medicinal chemistry and advanced organic synthesis. Featuring an electron-donating hydroxyl group at the C5 position and an electron-withdrawing formyl group at the C2 position, this compound serves as a critical intermediate for the development of complex indole alkaloids, serotonin receptor modulators, and fluorescent probes. Unlike the more common indole-3-carbaldehydes generated via standard Vilsmeier-Haack conditions, synthesizing the C2-carbaldehyde requires highly directed synthetic strategies, making its physicochemical profiling and handling uniquely challenging.

Physicochemical Profiling

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Understanding the physical properties of **5-hydroxy-1H-indole-2-carbaldehyde** is essential for optimizing reaction conditions, purification workflows, and downstream biological assays. Due to its dual functionality, the molecule exhibits strong intermolecular hydrogen bonding, which significantly impacts its melting point, boiling point, and solubility profile.

Table 1: Physicochemical Properties of **5-Hydroxy-1H-indole-2-carbaldehyde**

Property	Value	Source / Method
Chemical Name	5-hydroxy-1H-indole-2-carbaldehyde	IUPAC Nomenclature
CAS Number	1523152-39-7	Vendor Specifications
Molecular Formula	C9H7NO2	Exact Mass
Molecular Weight	161.16 g/mol	Vendor Specifications[1]
Physical State	Solid (Powder)	Empirical Observation
Density	~ 1.38 g/cm³	Predicted (ChemAxon/ACD)
Boiling Point	~ 385 °C at 760 mmHg	Predicted
Melting Point	> 160 °C (Decomposes)	Inferred from H-bonding
pKa (Hydroxyl)	~ 9.8	Predicted
pKa (Indole NH)	~ 16.2	Predicted

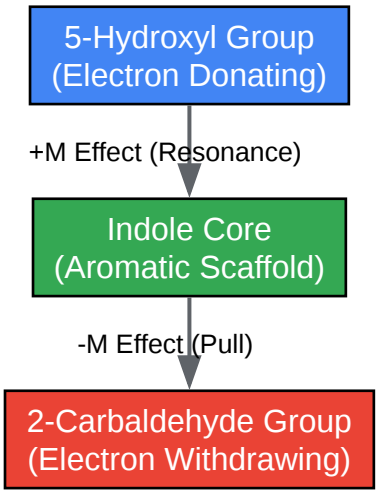
Note: Empirical thermodynamic data for this specific CAS is limited to specialized vendor catalogs[1]; advanced thermodynamic and pKa values are derived from predictive models based on the indole-2-carbaldehyde scaffold.

Electronic and Structural Dynamics

The reactivity of **5-hydroxy-1H-indole-2-carbaldehyde** is governed by a pronounced "push-pull" electronic system. The C5-hydroxyl group exerts a positive mesomeric (+M) effect, increasing electron density across the indole core. Conversely, the C2-carbaldehyde exerts a negative mesomeric (-M) effect, withdrawing electron density from the conjugated system.

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This electronic communication stabilizes the molecule but also makes the C3 position highly nucleophilic. This inherent nucleophilicity must be carefully accounted for during downstream functionalization, such as electrophilic bromination, where the C3 position will rapidly react[2].



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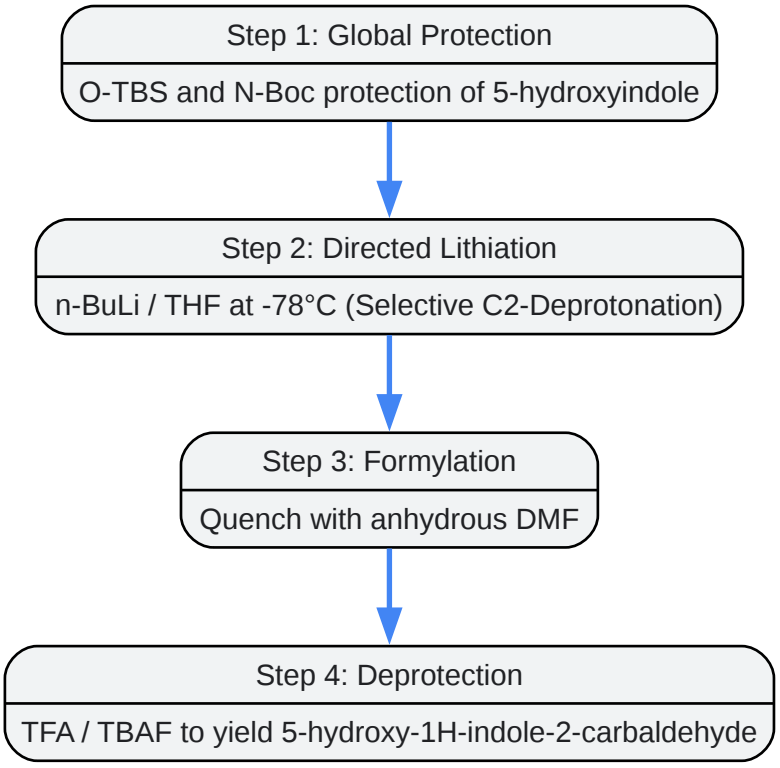
Caption: Electronic push-pull dynamics of **5-hydroxy-1H-indole-2-carbaldehyde**.

Synthetic Methodologies: Overcoming the C3-Formylation Bias

Standard formylation of indoles (e.g., the Vilsmeier-Haack reaction using POCl3 and DMF) overwhelmingly favors substitution at the electron-rich C3 position[3]. To synthesize a C2-carbaldehyde, the innate reactivity of the indole core must be chemically overridden.

The Directed ortho-Lithiation Strategy The most robust method for C2-formylation relies on directed ortho-lithiation[2]. While unprotected indoles can theoretically be sequentially deprotonated at N1 and C2 using an excess of a strong base (like n-BuLi)[2], the presence of the highly acidic C5-hydroxyl group in our target molecule necessitates a global protection strategy. This prevents the formation of insoluble poly-lithiated aggregates and ensures strict regioselectivity.

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Caption: Synthetic workflow for C2-formylation via directed ortho-lithiation.

Experimental Protocol: Synthesis via Directed Lithiation

The following self-validating protocol outlines the synthesis of **5-hydroxy-1H-indole-2-carbaldehyde**, utilizing a protection-directed lithiation-formylation sequence designed to maximize yield and purity.

Materials:

- 5-Hydroxyindole
- tert-Butyldimethylsilyl chloride (TBSCl), Imidazole
- Di-tert-butyl dicarbonate (Boc2O), 4-Dimethylaminopyridine (DMAP)
- n-Butyllithium (n-BuLi, 2.5 M in hexanes)

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- N,N-Dimethylformamide (DMF), anhydrous[2]
- Tetrahydrofuran (THF), anhydrous
- Trifluoroacetic acid (TFA), Tetrabutylammonium fluoride (TBAF)

Step-by-Step Methodology:

- Global Protection (O-Silylation and N-Bocylation):
  - Dissolve 5-hydroxyindole in anhydrous DMF. Add imidazole (2.0 eq) and TBSCl (1.2 eq). Stir at room temperature until O-silylation is complete (monitored by TLC).
  - To the same reaction vessel, add DMAP (0.1 eq) and Boc2O (1.5 eq). Stir until N-Boc protection is achieved. Extract with ethyl acetate, wash with brine, and purify via silica gel chromatography.
  - Causality: The O-TBS group protects the acidic phenol from consuming the organolithium reagent. The N-Boc group serves a dual purpose: it protects the sensitive indole nitrogen and acts as a Directing Metalation Group (DMG) to guide the lithium precisely to the C2 position.
- Directed C2-Lithiation:
  - Dissolve the protected indole in anhydrous THF (0.1 M) under a strict argon atmosphere.
  - Cool the reaction vessel to -78 °C using a dry ice/acetone bath.
  - Add n-BuLi (1.1 eq) dropwise over 15 minutes. Stir the mixture at -78 °C for 45 minutes[3].
  - Causality: Maintaining a strict -78 °C environment prevents the ring-opening of the lithiated intermediate and suppresses unwanted nucleophilic attack by n-BuLi on the Boc carbonyl group.
- Electrophilic Formylation:
  - Add anhydrous DMF (3.0 eq) dropwise to the -78 °C solution[2].

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- Allow the reaction to slowly warm to room temperature over 2 hours to ensure complete conversion.
- Quench the reaction with saturated aqueous ammonium chloride[3]. Extract the organic layer with dichloromethane (DCM).

- Global Deprotection:
  - Treat the crude intermediate with TBAF (1.2 eq) in THF to cleave the TBS ether.
  - Subsequently, treat the mixture with 20% TFA in DCM to remove the N-Boc group.
  - Neutralize with saturated sodium bicarbonate, extract, and purify via recrystallization to yield pure **5-hydroxy-1H-indole-2-carbaldehyde**.

Applications in Drug Discovery

The **5-hydroxy-1H-indole-2-carbaldehyde** scaffold is highly prized in modern medicinal chemistry. The C5-hydroxyl group perfectly mimics the pharmacophore of endogenous serotonin (5-hydroxytryptamine), allowing derivatives synthesized from this building block to bind with high affinity to various 5-HT receptor subtypes. Concurrently, the C2-aldehyde serves as a versatile electrophilic handle for synthesizing indole-2-carboxamides (via oxidation and subsequent amidation) or complex fused heterocycles—such as β-carbolines—via Pictet-Spengler-type condensations.

References

- National Institutes of Health (PMC). "Synthesis and Biological Evaluation of Achiral Indole-Substituted Titanocene Dichloride Derivatives". nih.gov. Available at:[Link]

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